

Application Notes and Protocols for Whole-Genome Sequencing of G2P[1] Rotavirus

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GZ22-4

Cat. No.: B15556755

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the whole-genome sequencing of G2P[1] rotavirus, a common causative agent of acute gastroenteritis. The following sections outline the necessary steps from sample preparation to data analysis, offering a comprehensive guide for researchers in virology and infectious disease.

Introduction

Group A rotaviruses (RVA) are a leading cause of severe diarrhea in young children worldwide. [2] The G2P[1] genotype is one of the most common human rotavirus strains globally. [1][3][4] Whole-genome sequencing (WGS) is crucial for understanding the genetic diversity, evolution, and transmission of these viruses, as well as for monitoring vaccine effectiveness and the emergence of reassortant strains. [5][6][7] The rotavirus genome consists of 11 segments of double-stranded RNA (dsRNA), which encode six structural and six non-structural proteins. [6] [8] A complete genome constellation is described using a genotyping formula for each of the 11 gene segments: Gx-P[x]-Ix-Rx-Cx-Mx-Ax-Nx-Tx-Ex-Hx. [5][6][9] G2P[1] strains typically exhibit a DS-1-like genotype constellation (G2-P[1]-I2-R2-C2-M2-A2-N2-T2-E2-H2). [1][10][11][12]

Experimental Workflow Overview

The process of whole-genome sequencing for G2P[1] rotavirus involves several key stages, from initial sample processing to final sequence analysis. The general workflow is depicted below.



[Click to download full resolution via product page](#)

Caption: High-level workflow for G2P[1] rotavirus whole-genome sequencing.

Detailed Experimental Protocols

Sample Preparation

Fecal samples are the primary source for rotavirus whole-genome sequencing.

Protocol:

- Prepare a 10% stool suspension by homogenizing a fecal sample in phosphate-buffered saline (PBS).^[13]
- Clarify the suspension by centrifugation to pellet solid debris.
- The supernatant can be used directly for RNA extraction or stored at -80°C.

dsRNA Extraction

The double-stranded RNA genome of the rotavirus must be extracted and purified.

Protocol:

- Use a commercial viral RNA extraction kit, such as the Qiagen QIAamp Viral RNA Mini Kit, following the manufacturer's instructions.[5]
- Extract dsRNA from approximately 140-200 μL of the 10% stool suspension.[5]
- Elute the purified dsRNA in nuclease-free water. A typical elution volume is 60 μL .[8]
- Quantify the extracted RNA using a fluorometric method (e.g., Qubit) and assess its quality.

Reverse Transcription and PCR Amplification

The 11 dsRNA segments are reverse transcribed to cDNA and then amplified by PCR.

Protocol:

- Denaturation: To facilitate reverse transcription, the dsRNA must be denatured. Mix the extracted RNA with gene-specific primers, incubate at 95°C for 5 minutes, and then immediately place on ice for 5 minutes.[5][14]
- Reverse Transcription (RT): Perform reverse transcription using a suitable reverse transcriptase, such as SuperScript III.[1] The reaction typically includes dNTPs, RT buffer, and random hexamers or gene-specific primers.[14]
- PCR Amplification: Amplify the 11 genomic segments using a high-fidelity DNA polymerase. [1] PCR is often performed in multiplex reactions to amplify several segments simultaneously.[8] Thermal cycling conditions may vary, but a representative program is:
 - Initial denaturation at 94°C for 3 minutes.
 - 35 cycles of:
 - 94°C for 30 seconds
 - 55°C for 30 seconds
 - 72°C for 60 seconds
 - Final extension at 72°C for 10 minutes.[1]

- Verify the amplification of all 11 segments by agarose gel electrophoresis.

Library Preparation and Sequencing

The amplified cDNA is used to prepare a sequencing library compatible with next-generation sequencing (NGS) platforms.

Protocol:

- Prepare a sequencing library using a commercial kit, such as the Illumina Nextera XT DNA Library Preparation Kit or NEBNext Ultra RNA Library Prep Kit.[\[4\]](#)[\[9\]](#)[\[15\]](#)
- Quantify the library and assess its quality using a BioAnalyzer or similar instrument.[\[15\]](#)
- Pool libraries at equimolar concentrations for multiplex sequencing.
- Perform sequencing on an Illumina platform, such as the MiSeq, which is commonly used for viral genome sequencing.[\[4\]](#)[\[6\]](#)[\[9\]](#)[\[15\]](#) Paired-end sequencing (e.g., 150 bp paired-end reads) is typical.[\[16\]](#)

Data Presentation: Quantitative Parameters

The following tables summarize key quantitative data for the G2P[\[1\]](#) rotavirus whole-genome sequencing protocol.

Table 1: Nucleic Acid Preparation

Parameter	Value/Range	Source(s)
Stool Suspension	10% in PBS	[13]
Input for RNA Extraction	140-200 μ L	[5]
RNA Elution Volume	~60 μ L	[8]

Table 2: Reverse Transcription and PCR Conditions

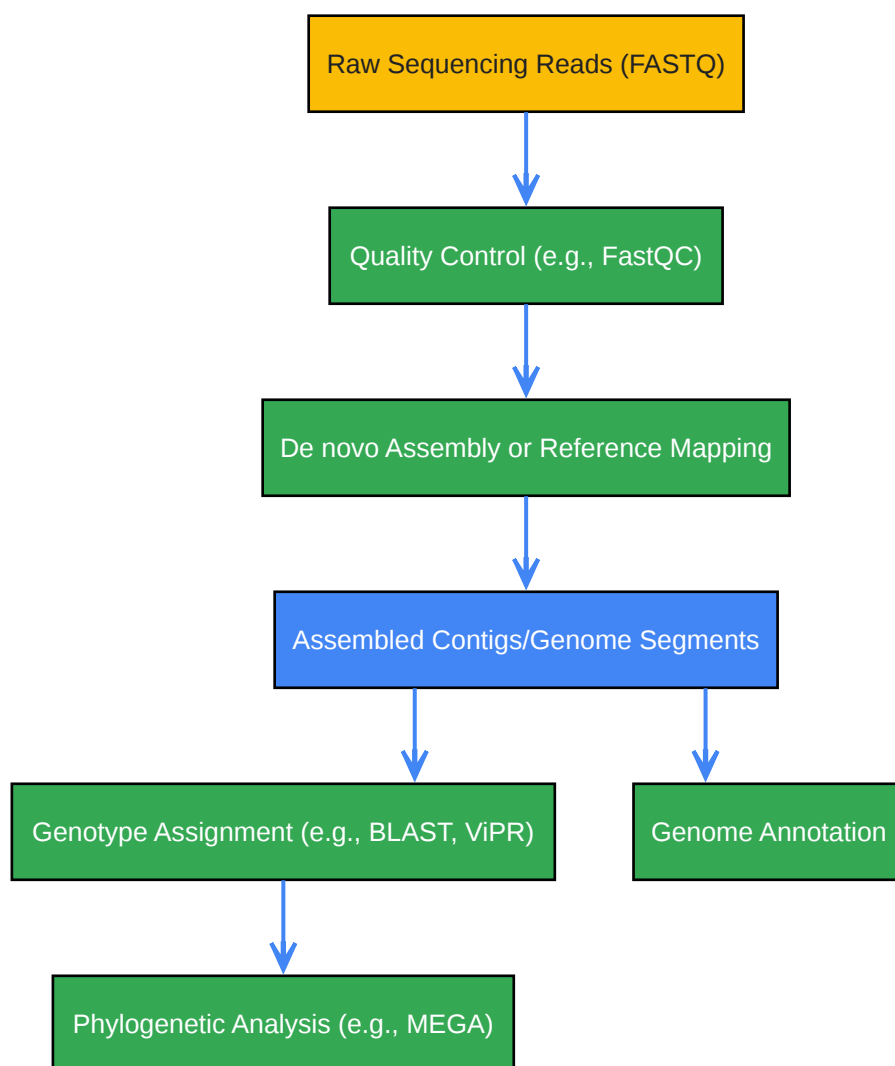
Parameter	Value/Range	Source(s)
dsRNA Denaturation	95°C for 5 min	[5] [14]
RT Incubation	45-50°C for 30 min	[5] [17]
PCR Cycles	35-40 cycles	[1] [5]
PCR Annealing Temp.	45-55°C	[1] [5] [8]
PCR Extension Time	1-6 min (depends on segment length)	[1] [8]

Table 3: Sequencing Parameters

Parameter	Value/Range	Source(s)
Sequencing Platform	Illumina MiSeq	[4] [6] [9] [15] [16]
Read Length	150-300 bp paired-end	[6] [16]
Library Prep Kit	Nextera XT, NEBNext Ultra	[4] [9] [15]

Data Analysis Workflow

The raw sequencing data must be processed to assemble the complete genome, determine the genotype, and perform phylogenetic analysis.



[Click to download full resolution via product page](#)

Caption: Bioinformatic workflow for G2P[1] rotavirus genome analysis.

Protocol:

- Quality Control: Assess the quality of raw sequencing reads using tools like FastQC. Trim adapters and low-quality bases.
- Genome Assembly: Assemble the reads for each of the 11 segments. This can be done through de novo assembly or by mapping reads to a reference G2P[1] genome.[15]
- Genotyping: Use online tools such as the Virus Pathogen Database and Analysis Resource (ViPR) or BLAST to assign genotypes to each of the 11 assembled gene segments.[15]

- **Phylogenetic Analysis:** Align the sequences of each gene segment with reference sequences from public databases (e.g., GenBank). Construct phylogenetic trees using software like MEGA to understand the evolutionary relationships of the sequenced strain.[1]

Concluding Remarks

This document provides a robust framework for the whole-genome sequencing of G2P[1] rotavirus. Adherence to these protocols will enable researchers to generate high-quality genomic data, which is essential for epidemiological surveillance, outbreak investigations, and the development of effective vaccines and antiviral therapies. The segmented nature of the rotavirus genome makes it prone to reassortment, and WGS is the definitive method for tracking these evolutionary changes.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Whole-Genome Analysis of G2P[4] Rotavirus Strains in China in 2022 and Comparison of Their Antigenic Epitopes with Vaccine Strains - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Sequence-independent Amplification of Rotaviruses for High-throughput Next-generation Sequencing | J. Craig Venter Institute [jcv.org]
- 3. Sensitive Detection of Multiple Rotavirus Genotypes with a Single Reverse Transcription-Real-Time Quantitative PCR Assay - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Frontiers | Study of Complete Genome Sequences of Rotavirus A Epidemics and Evolution in Japan in 2012–2014 [frontiersin.org]
- 5. Characterization of Rotavirus Strains Responsible for Breakthrough Diarrheal Diseases among Zambian Children Using Whole Genome Sequencing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Whole-genome characterization of common rotavirus strains circulating in Vellore, India from 2002 to 2017: emergence of non-classical genomic constellations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Characterization of Rotavirus Strains Responsible for Breakthrough Diarrheal Diseases among Zambian Children Using Whole Genome Sequencing [mdpi.com]

- [8. files.core.ac.uk \[files.core.ac.uk\]](https://files.core.ac.uk/files/core.ac.uk)
- [9. Coding-complete genome sequences of rotavirus A reference strains EDIM, Ph158, and CC425 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Whole Genome Analysis of Human Rotaviruses Reveals Single Gene Reassortant Rotavirus Strains in Zambia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Genomic Analysis of G2P\[4\] Group A Rotaviruses in Zambia Reveals Positive Selection in Amino Acid Site 7 of Viral Protein 3 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Genomic epidemiology of the rotavirus G2P\[4\] strains in coastal Kenya pre- and post-rotavirus vaccine introduction, 2012–8 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. Real-Time Reverse Transcription-PCR for Detection of Rotavirus and Adenovirus as Causative Agents of Acute Viral Gastroenteritis in Children - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Frontiers | Genomic characterization of the rotavirus G3P\[8\] strain in vaccinated children, reveals possible reassortment events between human and animal strains in Manhiça District, Mozambique \[frontiersin.org\]](#)
- [16. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [17. journals.asm.org \[journals.asm.org\]](https://journals.asm.org)
- To cite this document: BenchChem. [Application Notes and Protocols for Whole-Genome Sequencing of G2P[1] Rotavirus]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556755/docs#application-notes-and-protocols-for-whole-genome-sequencing-of-g2p-1-rotavirus\]](https://www.benchchem.com/product/b15556755/docs#application-notes-and-protocols-for-whole-genome-sequencing-of-g2p-1-rotavirus)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)